

Hsd17B13-IN-55 target engagement studies

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An In-Depth Technical Guide on Target Engagement Studies of 17-Beta-Hydroxysteroid Dehydrogenase 13 (HSD17B13)

Introduction

17-Beta-hydroxysteroid dehydrogenase 13 (HSD17B13) is a lipid droplet-associated protein predominantly expressed in the liver.[1][2] Genetic studies have linked loss-of-function variants of HSD17B13 to a reduced risk of developing chronic liver diseases, including non-alcoholic fatty liver disease (NAFLD), non-alcoholic steatohepatitis (NASH), and alcohol-related liver disease.[3][4] These findings have positioned HSD17B13 as a promising therapeutic target for the treatment of these conditions. This guide provides a technical overview of the target engagement studies for HSD17B13, focusing on the methodologies used to identify and validate inhibitors.

HSD17B13 Function and its Role in Liver Disease

HSD17B13 is a member of the 17-beta-hydroxysteroid dehydrogenase superfamily, which is involved in the metabolism of steroids, fatty acids, and bile acids.[5][6] The precise physiological function of HSD17B13 is still under investigation, but it is known to be localized to lipid droplets within hepatocytes.[2] Overexpression of HSD17B13 has been shown to increase the number and size of lipid droplets in liver cells.[7] The enzyme is believed to possess retinol dehydrogenase activity, converting retinol to retinaldehyde.[7][8]

The proposed mechanism by which HSD17B13 contributes to liver disease involves the regulation of lipid metabolism and potential downstream inflammatory signaling.[8] Expression of HSD17B13 is induced by the liver X receptor (LXR) via the sterol regulatory element-binding



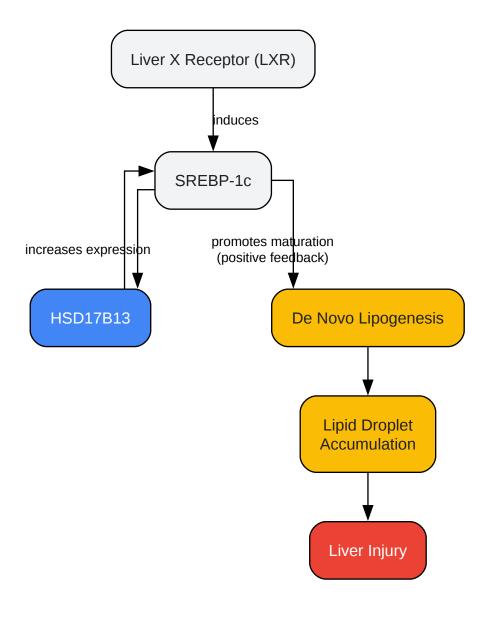
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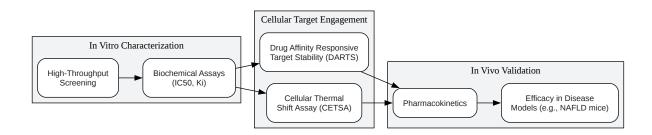
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protein-1c (SREBP-1c), a key regulator of lipogenesis.[7][8] This suggests a role for HSD17B13 in a positive feedback loop that promotes lipid accumulation in the liver.[5]

Below is a diagram illustrating the proposed signaling pathway involving HSD17B13.







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